

Personal protective equipment for handling 25C-NBF hydrochloride

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Compound of Interest

Compound Name: 25C-NBF hydrochloride

Cat. No.: B593104

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Essential Safety and Handling of 25C-NBF Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **25C-NBF hydrochloride**, a potent psychoactive research chemical.[1] Given the limited specific data on this compound, this guidance is based on information for structurally similar compounds and general best practices for handling hazardous research chemicals. A thorough risk assessment should be conducted before any handling of this substance.

Hazard Identification and Personal Protective Equipment (PPE)

25C-NBF hydrochloride is a derivative of the 2C-C phenethylamine, a known hallucinogen, and acts as a potent agonist at serotonin receptors.[2] While a specific Safety Data Sheet (SDS) for **25C-NBF hydrochloride** is not readily available, an SDS for the closely related compound 25C-NBOMe hydrochloride indicates high flammability and acute toxicity if swallowed, in contact with skin, or inhaled.[3] Therefore, stringent safety precautions are mandatory.

A work area and process-specific hazard assessment is required to determine the appropriate PPE for protection.[4] The minimum required PPE for handling **25C-NBF hydrochloride**

includes:

PPE Category	Minimum Requirement	Recommended for Enhanced Safety
Eye and Face Protection	Safety glasses with side-shields (ANSI Z87.1 compliant).[4][5]	Chemical splash goggles and a face shield, especially when handling larger quantities or there is a splash hazard.[4][5][6]
Hand Protection	Disposable nitrile gloves.[4] Immediately replace if contaminated.	Double-gloving with nitrile gloves or wearing Silver Shield gloves under disposable nitrile gloves for added protection.[4]
Body Protection	A flame-resistant lab coat is required.[6] Long pants and closed-toe shoes are mandatory.[4][6]	A chemically resistant apron over the lab coat.
Respiratory Protection	Work should be conducted in a certified chemical fume hood to avoid inhalation.[7]	If a fume hood is not feasible, a respirator is required. This necessitates annual medical evaluations, fit testing, and training.[8]

Chemical and Physical Properties

The following table summarizes the known technical information for **25C-NBF hydrochloride**.
[2]

Property	Value
Formal Name	4-chloro-N-[(2-fluorophenyl)methyl]-2,5-dimethoxy-benzeneethanamine, monohydrochloride
CAS Number	1539266-21-1
Molecular Formula	C ₁₇ H ₁₉ ClFNO ₂ • HCl
Formula Weight	360.3
Purity	≥98%
Formulation	A crystalline solid
Solubility	DMF: 10 mg/ml, DMSO: 2 mg/ml, Ethanol: 5 mg/ml, Methanol: 1 mg/ml

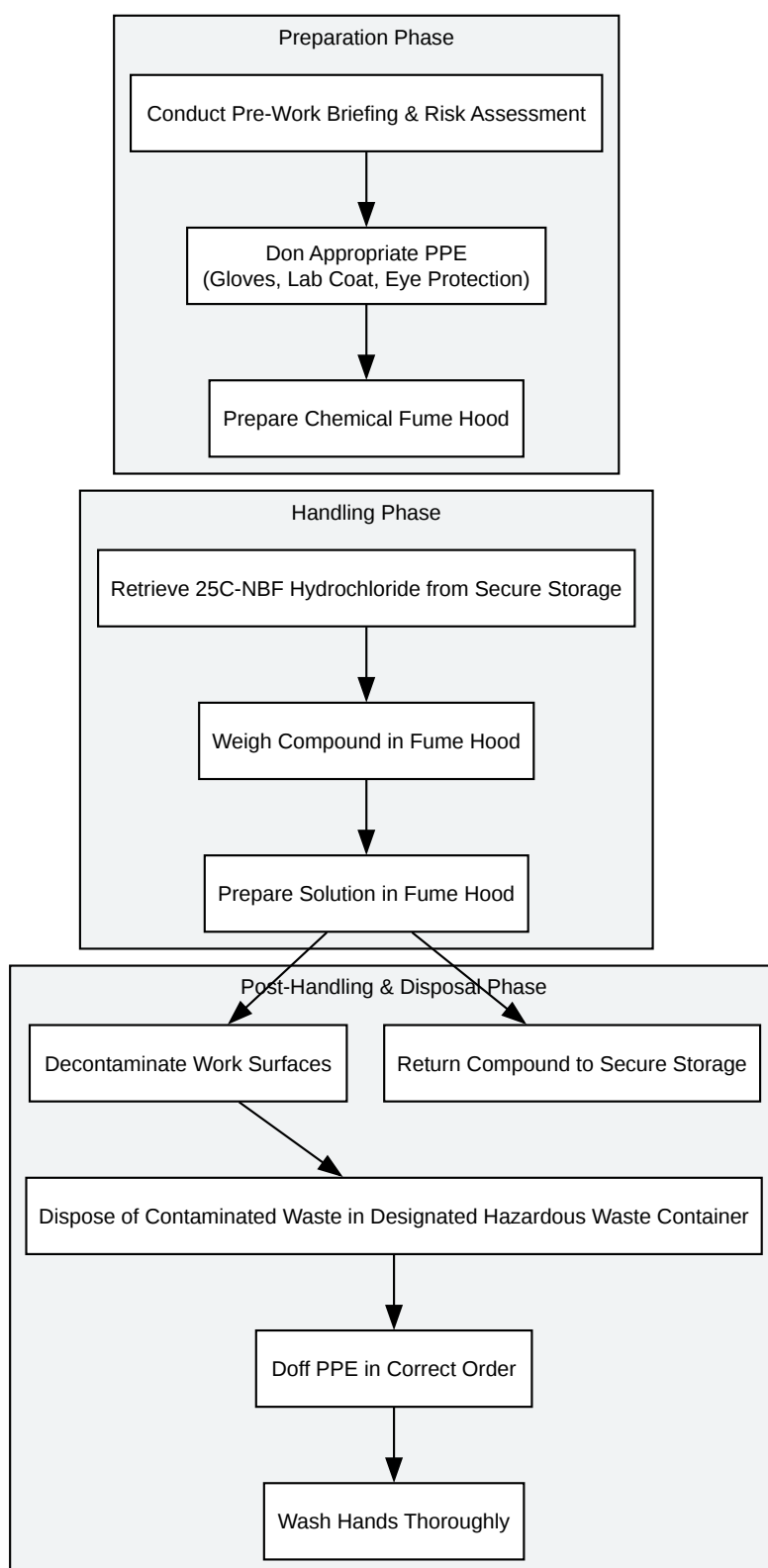
Occupational Exposure Limits (OELs) have not been established for **25C-NBF hydrochloride**. [9][10] All work should be conducted with the goal of minimizing any potential exposure.

Operational and Disposal Plans

A clear and detailed plan for the handling and disposal of **25C-NBF hydrochloride** is essential to ensure the safety of all laboratory personnel.

Experimental Workflow

The following diagram outlines the standard operating procedure for safely handling **25C-NBF hydrochloride** in a research setting.



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Caption: Standard Operating Procedure for Handling **25C-NBF Hydrochloride**.

Disposal Plan

All waste materials contaminated with **25C-NBF hydrochloride** must be treated as hazardous waste.

- Solid Waste: Contaminated gloves, weigh boats, and other disposable materials should be placed in a designated, sealed hazardous waste container.
- Liquid Waste: Unused solutions should be collected in a clearly labeled, sealed hazardous waste container. Do not pour any solutions containing **25C-NBF hydrochloride** down the drain.^[11]
- Decontamination: All glassware and equipment should be decontaminated by rinsing with an appropriate solvent, and the rinsate collected as hazardous waste. Work surfaces should be thoroughly cleaned.
- Final Disposal: For disposal of larger quantities or expired material, it is recommended to use a licensed chemical waste management company.^[12] Alternatively, for small quantities, the "drug denaturing" method can be employed, where the compound is mixed with an unappealing substance like cat litter or used coffee grounds before being placed in a sealed container for disposal in the trash, if local regulations permit.^{[13][14]} Always consult your institution's environmental health and safety office for specific disposal guidelines.

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